

# Indium triiodide degradation and decomposition pathways

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## Compound of Interest

Compound Name: *Indium triiodide*

Cat. No.: B076962

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## Indium Triiodide Technical Support Center

Welcome to the technical support center for **Indium Triiodide** ( $\text{InI}_3$ ). This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the degradation, decomposition, and handling of  $\text{InI}_3$ .

## Frequently Asked Questions (FAQs)

**Q1:** My  $\text{InI}_3$  sample has changed color from yellow to a brownish or darker shade. What could be the cause?

**A1:** **Indium triiodide** is known to exist in different colored forms (polymorphs). The common ambient pressure form is a pale yellow solid ( $\beta$  form), which can slowly convert to a red  $\alpha$  form. [1] A transition from the red to the yellow form occurs at 57°C.[1] However, a color change to a dark brown or black, especially upon heating, can indicate melting (it forms a dark brown liquid at 210°C) or potential decomposition.[1] Discoloration at room temperature is often a sign of degradation due to moisture or air exposure.

**Q2:** What are the primary degradation pathways for **Indium Triiodide**?

**A2:** The primary degradation pathways for  $\text{InI}_3$  are exposure to moisture (hydrolysis) and thermal decomposition at elevated temperatures. It is a very hygroscopic compound, meaning it readily absorbs moisture from the air.[1][2][3] It is highly unstable in water.[4][5] In the presence of water vapor and oxygen, it can react at 245°C to form indium(III) oxide iodide.[1]

Q3: What are the ideal storage and handling conditions for  $\text{InI}_3$  to prevent degradation?

A3: To ensure the stability of  $\text{InI}_3$ , it is critical to:

- Store under an inert atmosphere: Handle and store the compound under a dry, inert gas like argon or nitrogen.[2][3]
- Use tightly sealed containers: Store in a cool, dry place in a container that is sealed tightly to prevent moisture ingress.[2] Glass containers are suitable.[6]
- Avoid incompatible materials: Keep away from strong oxidizing agents, water/moisture, and strong bases.[2][7] Do not use aluminum or galvanized containers for storage.[6]
- Wear appropriate PPE: Always wear protective gloves, safety glasses, and a lab coat.[2][6] Handling should be done in a chemical fume hood to avoid inhaling the dust.[2][8]

Q4: Is **Indium Triiodide** sensitive to light?

A4: Some literature suggests that one of the polymorphs of  $\text{InI}_3$  is light-sensitive.[9] While the primary stability concerns are moisture and heat, it is good practice to store the material in a dark place to minimize any potential for photodecomposition.[3] The triiodide ion itself is known to be active in photochemistry.[10]

## Troubleshooting Guide

Issue 1: Unexpected results in a reaction using  $\text{InI}_3$ .

- Question: My reaction is yielding unexpected byproducts or failing to proceed as expected. Could the  $\text{InI}_3$  be the problem?
- Answer/Guidance:
  - Verify Reagent Quality: The most common cause of failure is the degradation of  $\text{InI}_3$  due to improper storage. Its high hygroscopicity means even brief exposure to ambient air can lead to hydrolysis, reducing its purity and effectiveness.[1][3]
  - Check for Insolubility: If your reaction is in a non-polar organic solvent and you observe clumping or poor solubility, it may indicate the presence of hydrolysis products.

- Perform a Quick Check: A visual inspection can be informative. If the typically pale yellow powder appears discolored, clumpy, or wet, it has likely degraded.[1]
- Solution: Use a fresh, unopened sample of  $\text{InI}_3$  or a sample that has been rigorously stored under an inert atmosphere. If purity is critical, consider purification by sublimation before use.[4]

Issue 2: The physical appearance of the  $\text{InI}_3$  powder seems off.

- Question: My  $\text{InI}_3$  powder is not a free-flowing yellow powder. It looks clumpy and darker. Is it still usable?
- Answer/Guidance:
  - Assess the Severity: Clumping is a strong indicator of moisture absorption.[3] A significant color change to brown or dull orange at room temperature also suggests contamination or degradation.[1]
  - Determine Usability: For non-sensitive applications, you might be able to proceed, but be aware that the effective molar quantity of  $\text{InI}_3$  will be lower than calculated. For most applications in materials science and drug development, using degraded  $\text{InI}_3$  is not recommended as it will introduce impurities and affect stoichiometry.
  - Recommendation: Discard the degraded reagent according to your institution's safety protocols and procure a fresh supply. Ensure all future handling is performed in a glovebox or under a stream of dry, inert gas.[2]

## Quantitative Data

The physical and chemical properties of **Indium Triiodide** are summarized below.

Property	Value	Reference(s)
Chemical Formula	$\text{InI}_3$	<a href="#">[1]</a>
Molar Mass	495.53 g/mol	<a href="#">[1]</a>
Appearance	Pale yellow to red/orange crystalline solid	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[11]</a>
Melting Point	210 °C (483 K)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	500 °C (773 K)	<a href="#">[1]</a> <a href="#">[5]</a>
Density	4.69 g/cm³	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Water Solubility	Highly soluble and reactive	<a href="#">[1]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Solubility (Other)	Soluble in acids, chloroform, benzene, methanol, ethanol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[12]</a>

## Experimental Protocols

### Protocol 1: Synthesis of Indium Triiodide

This protocol is based on the direct reaction between indium metal and iodine.

- Objective: To synthesize  $\text{InI}_3$  from its constituent elements.
- Methodology:
  - Place 1g of high-purity (99.99%) indium metal and a stoichiometric amount of analytical grade iodine (3.316g) into a quartz glass flask.[\[4\]](#) The flask should be thoroughly cleaned and dried beforehand.
  - The reaction can be carried out by heating the indium in the presence of iodine vapor.[\[1\]](#) A controlled method involves sealing the flask and heating it in a  $\text{CO}_2$  atmosphere to 150-200°C.[\[4\]](#)
  - An alternative method involves refluxing an indium foil suspension in degassed n-hexane with 1.5 equivalents of iodine for 1-3 hours under an argon atmosphere.[\[14\]](#)

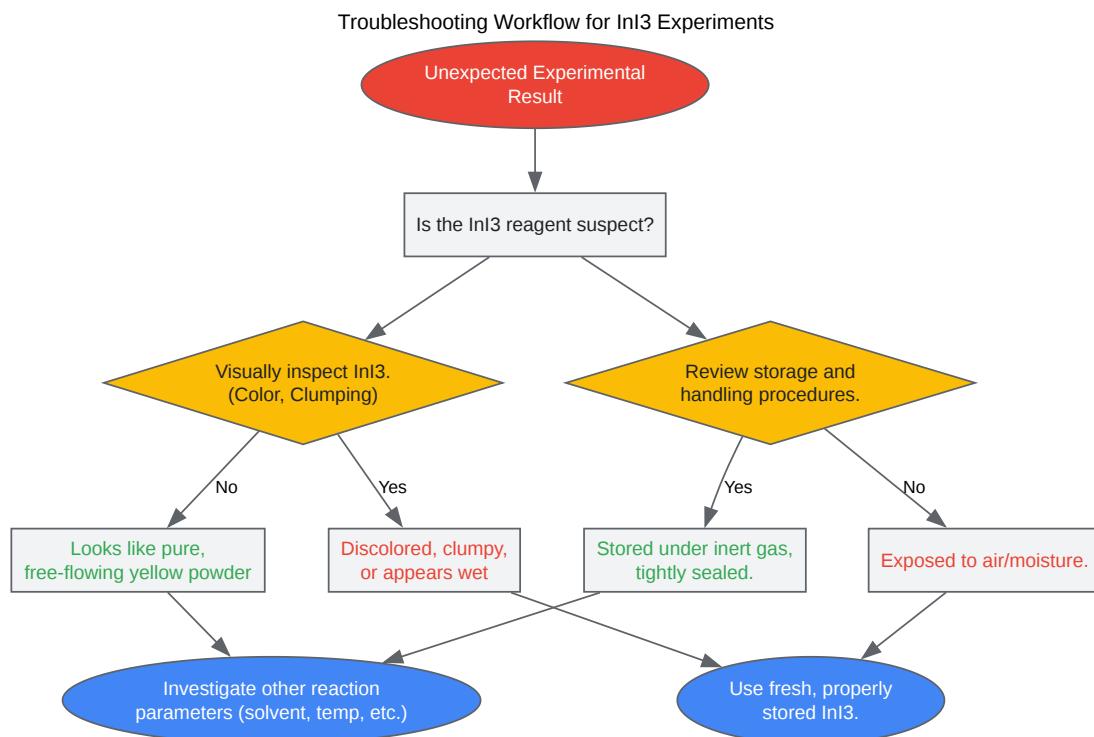
- Safety: The reaction should be performed in a well-ventilated fume hood. Iodine vapor is corrosive and toxic.

#### Protocol 2: Purification of **Indium Triiodide** by Sublimation

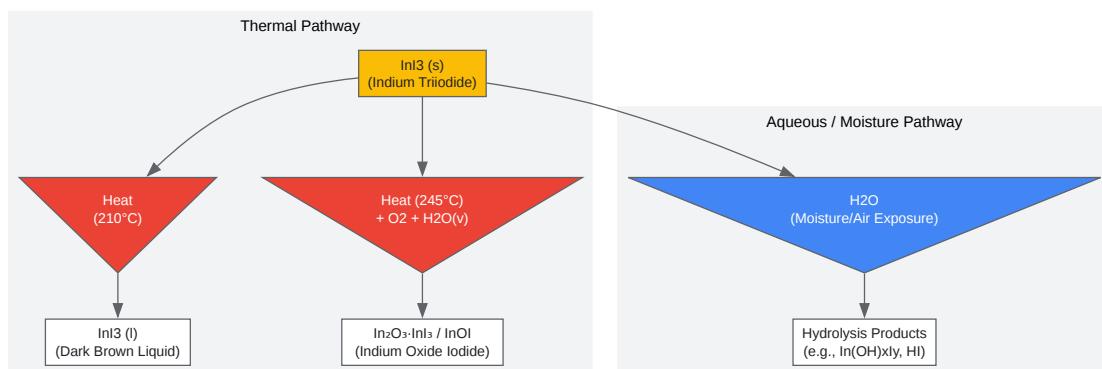
- Objective: To purify synthesized or partially degraded  $\text{InI}_3$ .
- Methodology:
  - This procedure is often integrated into the synthesis process. In a vacuum-sealed apparatus, the crude  $\text{InI}_3$  product is heated.[4]
  - The synthesis reaction is heated to 200-250°C to induce sublimation of the  $\text{InI}_3$  product.[4]
  - The sublimed, pure yellow  $\text{InI}_3$  is collected on a cold surface, such as a condenser tube, separating it from non-volatile impurities.[4]
- Key Parameters: A vacuum of around 80 kPa is beneficial. The collection surface must be kept cool to ensure efficient condensation.[4]

## Visualizations

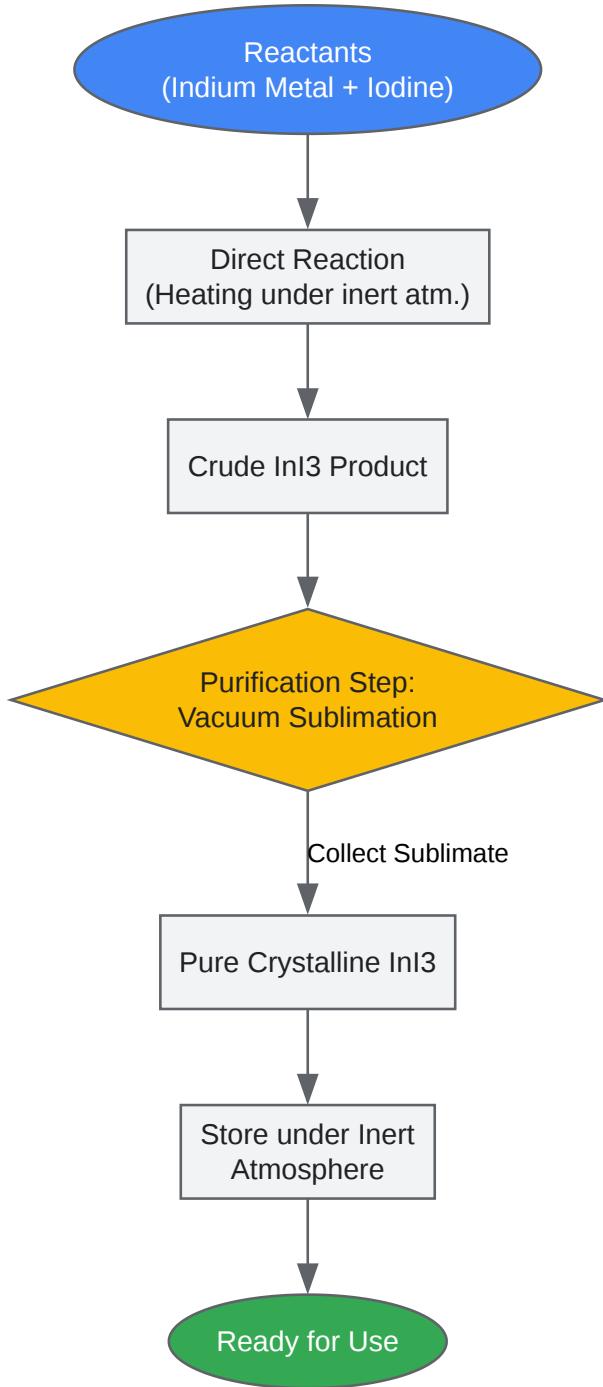
## Logical Workflows and Degradation Pathways

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Caption: Troubleshooting workflow for experiments involving InI<sub>3</sub>.

Primary Degradation Pathways of  $\text{InI}_3$ [Click to download full resolution via product page](#)

Caption: Key degradation pathways for solid **Indium Triiodide ( $\text{InI}_3$ )**.

Experimental Workflow:  $\text{InI}_3$  Synthesis and Purification[Click to download full resolution via product page](#)

Caption: Standard experimental workflow for  $\text{InI}_3$  synthesis and purification.

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## References

- 1. Indium(III) iodide - Wikipedia [en.wikipedia.org]
- 2. Itschem.com [Itschem.com]
- 3. Cas 13510-35-5,INDIUM(III) IODIDE | lookchem [lookchem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. heegermaterials.com [heegermaterials.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. carlroth.com [carlroth.com]
- 8. INDIUM(III) IODIDE - Safety Data Sheet [chemicalbook.com]
- 9. osti.gov [osti.gov]
- 10. Triiodide - Wikipedia [en.wikipedia.org]
- 11. WebElements Periodic Table » Indium » indium triiodide [webelements.com]
- 12. indium(III) iodide [chemister.ru]
- 13. 13510-35-5 CAS MSDS (INDIUM(III) IODIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 14. INDIUM(III) IODIDE synthesis - chemicalbook [chemicalbook.com]
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